

In-depth Toxicological Profile of Octylpyrazine

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Compound of Interest

Compound Name: Octylpyrazine

Cat. No.: B15374290

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Introduction

Octylpyrazine, a member of the pyrazine derivative family, is utilized as a flavoring agent in the food industry. As with any compound intended for human consumption or as a potential component in pharmaceutical formulations, a thorough understanding of its toxicological profile is essential for risk assessment and ensuring consumer safety. This technical guide provides a comprehensive overview of the available toxicological data for **octylpyrazine**, with a focus on quantitative data, experimental methodologies, and relevant biological pathways. The information presented is intended to support researchers, scientists, and drug development professionals in their evaluation of this compound.

Toxicological Data Summary

The toxicological data for **octylpyrazine** is primarily derived from studies conducted for the safety assessment of flavoring ingredients. The following tables summarize the key quantitative findings from acute, subchronic, and genotoxicity studies.

Acute Oral Toxicity

The acute oral toxicity of **octylpyrazine** has been evaluated in rats to determine the median lethal dose (LD50), which is the single dose of a substance that is expected to cause death in 50% of an animal population.

Table 1: Acute Oral Toxicity of **Octylpyrazine**

Species	Sex	LD50 (mg/kg bw)	Reference
Rat	Male	500	[1] [2]
Rat	Female	500	[1] [2]

Subchronic Oral Toxicity

Subchronic toxicity studies provide information on the potential adverse effects of a substance following repeated exposure over a limited period. For **octylpyrazine**, a 90-day study in rats was conducted to determine the No-Observed-Adverse-Effect Level (NOAEL), which is the highest dose at which there are no statistically or biologically significant increases in the frequency or severity of adverse effects.

Table 2: Subchronic Oral Toxicity of **Octylpyrazine** (90-Day Study)

Species	Sex	NOAEL (mg/kg bw/day)	Key Findings at Higher Doses	Reference
Rat	Male & Female	1.1	Increased liver weight, changes in clinical chemistry parameters	[1] [2]

Genotoxicity

Genotoxicity assays are performed to assess the potential of a substance to damage genetic material (DNA). A standard battery of tests is typically employed to evaluate different endpoints, including gene mutations, chromosomal aberrations, and DNA damage.

Table 3: Genotoxicity of **Octylpyrazine**

Assay Type	Test System	Concentration/Dose Range	Metabolic Activation	Result	Reference
Ames Test (Bacterial Reverse Mutation)	Salmonella typhimurium	Not Specified	With and without S9	Non-mutagenic	[1] [2]
In vitro Chromosome Aberration Test	Chinese Hamster Ovary (CHO) cells	Not Specified	With and without S9	Negative	[1] [2]
In vivo Micronucleus Assay	Mouse bone marrow	Not Specified	N/A	Negative	[1] [2]

Experimental Protocols

Detailed methodologies are crucial for the interpretation and replication of toxicological studies. The following sections outline the experimental designs for the key studies on **octylpyrazine**.

Acute Oral Toxicity Study (LD50)

The acute oral toxicity study was conducted in accordance with OECD Guideline 401.

- Test Animals: Young adult albino rats.
- Administration: **Octylpyrazine** was administered by gavage as a single dose.
- Observation Period: Animals were observed for 14 days for signs of toxicity and mortality.
- Data Collection: Body weights were recorded at the beginning and end of the study. A gross necropsy was performed on all animals.

90-Day Subchronic Oral Toxicity Study

This study followed OECD Guideline 408.

- Test Animals: Wistar rats.
- Dose Groups: A control group and at least three dose levels of **octylpyrazine** were used.
- Administration: The test substance was administered daily by gavage for 90 days.
- Parameters Monitored:
 - Clinical observations
 - Body weight and food consumption
 - Ophthalmology
 - Hematology
 - Clinical biochemistry
 - Urinalysis
 - Organ weights
 - Gross and microscopic pathology

Genotoxicity Assays

The genotoxicity of **octylpyrazine** was evaluated using a standard battery of tests as recommended by regulatory agencies.

- Ames Test: This bacterial reverse mutation assay was performed using various strains of *Salmonella typhimurium* with and without metabolic activation (S9 mix) to detect gene mutations.
- In Vitro Chromosome Aberration Test: Chinese Hamster Ovary (CHO) cells were exposed to **octylpyrazine** with and without S9 mix. The cells were then examined for chromosomal abnormalities.
- In Vivo Micronucleus Assay: Mice were administered **octylpyrazine**, and their bone marrow was subsequently analyzed for the presence of micronuclei, which are indicative of

chromosomal damage or loss.

Signaling Pathways and Experimental Workflows

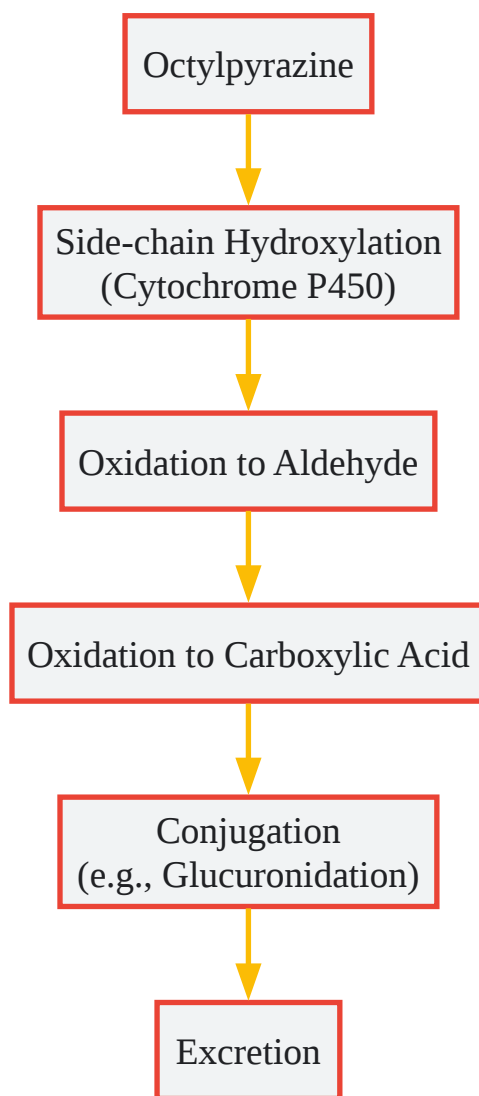
To visually represent the logical flow of the toxicological evaluation process for a flavoring ingredient like **octylpyrazine**, the following diagrams are provided.



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General workflow for toxicological evaluation.

The metabolic fate of pyrazine derivatives, including **octylpyrazine**, generally involves oxidative metabolism of the alkyl side chains. The following diagram illustrates a probable metabolic pathway.



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Probable metabolic pathway of **octylpyrazine**.

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